

# An In-depth Technical Guide to 3-Methoxycyclohexene (CAS: 2699-13-0)

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## Compound of Interest

Compound Name: 3-Methoxycyclohexene

Cat. No.: B1595103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and potential applications of **3-Methoxycyclohexene**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

## Physicochemical and Spectroscopic Data

**3-Methoxycyclohexene** is a cyclic ether with the chemical formula  $C_7H_{12}O$ .<sup>[1]</sup> It is a flammable liquid and should be handled with appropriate safety precautions.<sup>[1]</sup> Key physicochemical data are summarized in the table below.

Property	Value	Source
CAS Number	2699-13-0	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	<a href="#">[1]</a>
Molecular Weight	112.17 g/mol	<a href="#">[1]</a>
Boiling Point	133 °C - 137.3 °C	<a href="#">[2]</a>
Density	0.92 g/cm <sup>3</sup>	<a href="#">[2]</a>
Refractive Index	1.46	<a href="#">[2]</a>
Flash Point	27 °C	<a href="#">[2]</a>

Spectroscopic data is crucial for the identification and characterization of **3-Methoxycyclohexene**. While detailed spectral data with peak assignments are not readily available in the public domain, spectral information can be found in dedicated databases.

Spectrum Type	Availability	Source
<sup>1</sup> H NMR	Data available in spectral databases	<a href="#">[3]</a>
<sup>13</sup> C NMR	Data available in spectral databases	<a href="#">[1]</a> <a href="#">[3]</a>
IR	Data available in spectral databases	<a href="#">[1]</a> <a href="#">[4]</a>
Mass Spectrometry	Data available in spectral databases	<a href="#">[1]</a>

## Synthesis of 3-Methoxycyclohexene

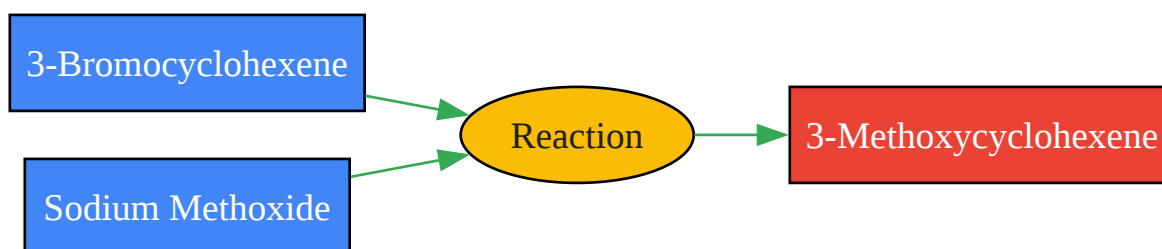
Several synthetic routes can be envisioned for the preparation of **3-Methoxycyclohexene**, primarily involving the formation of the ether linkage or the modification of a pre-existing cyclohexene ring.

## Williamson Ether Synthesis from 3-Halocyclohexene

A common method for ether synthesis is the Williamson ether synthesis. This would involve the reaction of a 3-halocyclohexene (e.g., 3-bromocyclohexene) with sodium methoxide.

Experimental Protocol:

- Materials: 3-Bromocyclohexene, sodium methoxide, methanol (anhydrous).
- Procedure:
  - Dissolve sodium methoxide in anhydrous methanol in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution in an ice bath.
  - Add 3-bromocyclohexene dropwise to the stirred solution.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
  - Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., diethyl ether).
  - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the crude product by distillation to obtain **3-Methoxycyclohexene**.



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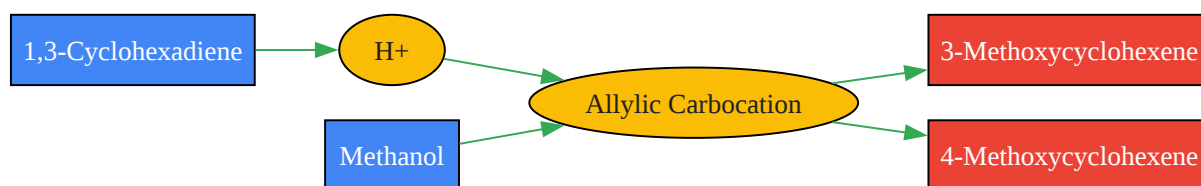
Caption: Williamson Ether Synthesis of **3-Methoxycyclohexene**.

## Acid-Catalyzed Addition of Methanol to Cyclohexadiene

While the acid-catalyzed addition of methanol to cyclohexene would primarily yield methoxycyclohexane, the use of 1,3-cyclohexadiene could potentially lead to the formation of **3-methoxycyclohexene** as one of the products, alongside 4-methoxycyclohexene, through electrophilic addition.

Experimental Protocol:

- Materials: 1,3-Cyclohexadiene, methanol, and a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- Procedure:
  - Dissolve 1,3-cyclohexadiene in an excess of methanol.
  - Add a catalytic amount of the strong acid to the solution.
  - Stir the reaction mixture at room temperature. Monitor the reaction progress by GC to determine the product distribution.
  - Once the reaction has reached the desired conversion, neutralize the acid with a weak base (e.g., sodium bicarbonate solution).
  - Extract the products with an organic solvent.
  - Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and remove the solvent.
  - The product mixture would likely require separation by fractional distillation or chromatography to isolate **3-Methoxycyclohexene**.



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Caption: Acid-Catalyzed Addition of Methanol to 1,3-Cyclohexadiene.

## Chemical Reactivity of 3-Methoxycyclohexene

The reactivity of **3-Methoxycyclohexene** is influenced by the presence of both a double bond and an ether linkage. It can undergo reactions typical of alkenes and ethers.

### Electrophilic Addition to the Double Bond

The double bond in **3-Methoxycyclohexene** is susceptible to electrophilic attack. The regioselectivity of the addition will be directed by the electronic and steric effects of the methoxy group.

Example: Hydrohalogenation

The addition of a hydrogen halide (e.g., HBr) would likely proceed via a carbocation intermediate. The stability of the possible carbocations will determine the final product distribution.

Experimental Protocol:

- Materials: **3-Methoxycyclohexene**, hydrogen bromide (as a solution in acetic acid or as a gas).
- Procedure:
  - Dissolve **3-Methoxycyclohexene** in a suitable inert solvent (e.g., dichloromethane) at a low temperature (e.g., 0 °C).

- Slowly bubble HBr gas through the solution or add a solution of HBr in acetic acid dropwise.
- Monitor the reaction by TLC or GC.
- After completion, wash the reaction mixture with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer and remove the solvent to obtain the crude product, which may be a mixture of isomers requiring purification.

## Oxidation of the Double Bond

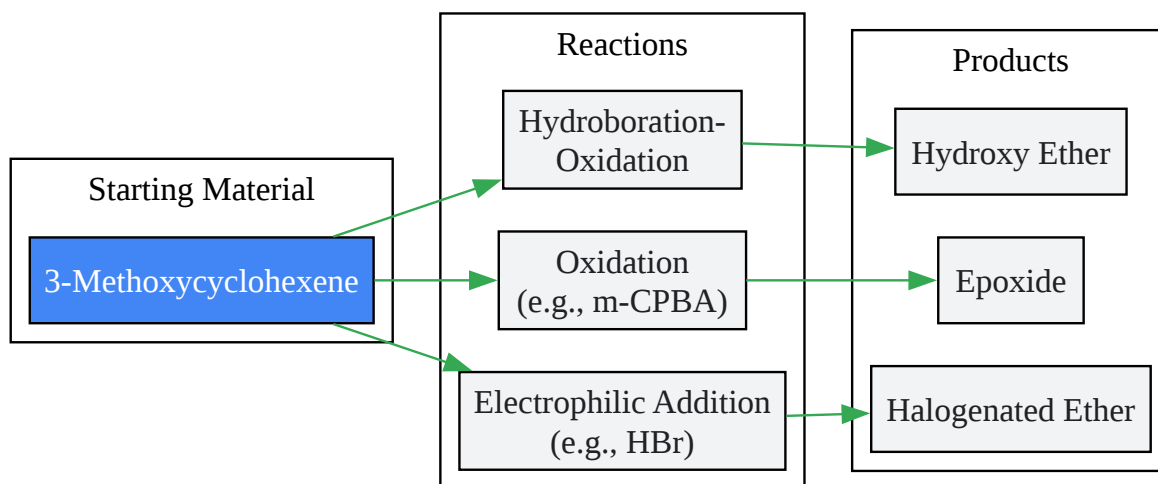
The double bond can be oxidized using various reagents to form epoxides, diols, or undergo oxidative cleavage.

Example: Epoxidation

Reaction with a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), will form the corresponding epoxide.

Experimental Protocol:

- Materials: **3-Methoxycyclohexene**, m-CPBA, dichloromethane.
- Procedure:
  - Dissolve **3-Methoxycyclohexene** in dichloromethane and cool the solution in an ice bath.
  - Add a solution of m-CPBA in dichloromethane dropwise.
  - Stir the reaction mixture at 0 °C and then allow it to warm to room temperature.
  - Monitor the reaction until the starting material is consumed.
  - Wash the reaction mixture with a sodium sulfite solution, followed by a sodium bicarbonate solution, and finally with brine.
  - Dry the organic layer and evaporate the solvent to yield the crude epoxide.



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Caption: Reactivity of **3-Methoxycyclohexene**.

## Hydroboration-Oxidation

This two-step reaction sequence allows for the anti-Markovnikov hydration of the double bond, which would lead to the formation of a methoxycyclohexanol.

Experimental Protocol:

- Materials: **3-Methoxycyclohexene**, borane-tetrahydrofuran complex ( $\text{BH}_3 \cdot \text{THF}$ ), tetrahydrofuran (THF, anhydrous), sodium hydroxide, hydrogen peroxide.
- Procedure:
  - Dissolve **3-Methoxycyclohexene** in anhydrous THF under an inert atmosphere.
  - Cool the solution to 0 °C and add the  $\text{BH}_3 \cdot \text{THF}$  solution dropwise.
  - Allow the reaction to stir at room temperature for several hours.
  - Cool the mixture again to 0 °C and slowly add aqueous sodium hydroxide, followed by the careful dropwise addition of hydrogen peroxide.

- Stir the mixture at room temperature for a few hours.
- Extract the product with an organic solvent, wash the organic layer, dry, and concentrate.
- Purify the resulting alcohol by chromatography or distillation.

## Applications in Drug Development and Research

While direct applications of **3-Methoxycyclohexene** in pharmaceuticals are not widely documented, the cyclohexene ether moiety is a structural motif found in various biologically active molecules. The synthesis of derivatives of **3-Methoxycyclohexene** can be a strategy to explore new chemical space for drug discovery. For instance, cyclohexene derivatives have been investigated for their anti-inflammatory and antimicrobial activities.<sup>[3][5][6]</sup> The methoxy group can influence the pharmacokinetic properties of a molecule, such as its solubility and metabolic stability.

The exploration of structure-activity relationships (SAR) of **3-Methoxycyclohexene** derivatives could be a valuable area of research. By modifying the cyclohexene ring or the methoxy group, researchers can tune the biological activity of the resulting compounds.

## Safety and Handling

**3-Methoxycyclohexene** is a flammable liquid and vapor.<sup>[1]</sup> It may cause skin and eye irritation, as well as respiratory irritation.<sup>[1]</sup>

- **Handling:** Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for hazardous waste.

This guide provides a foundational understanding of **3-Methoxycyclohexene**. Further research into its specific reaction kinetics, detailed spectroscopic analysis, and biological evaluation of



its derivatives is encouraged to fully elucidate its potential in various scientific applications.

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